

# Operational Guide: Disposal Procedures for (2-Bromo-benzyl)-ethyl-amine

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## Compound of Interest

Compound Name: (2-Bromo-benzyl)-ethyl-amine

CAS No.: 67342-74-9

Cat. No.: B1297800

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## Executive Summary & Hazard Profile

Immediate Action Required: Treat this substance as a Corrosive, Halogenated Organic.[1]

**(2-Bromo-benzyl)-ethyl-amine** (N-Ethyl-2-bromobenzylamine) presents a dual-hazard profile: it is a caustic amine and a halogenated organic compound. Improper disposal poses immediate risks of exothermic reaction (if mixed with acids) and long-term environmental liability (formation of dioxins during improper incineration).

Chemical Identity Verification:

- Chemical Name: N-Ethyl-2-bromobenzylamine (often found as HCl salt).[2][3]
- CAS Number: 90381-37-6 (Free Base) / 40616-75-9 (Hydrochloride).
- Molecular Formula: C

H

BrN.

- Key Functionality: Secondary Amine (Basic), Aryl Bromide (Halogenated).[1]

## Physicochemical Properties & Disposal Implications[5] [6][7][8][9][10][11]

Property	Data	Operational Implication
Acidity/Basicity	Basic (pKa ~9-10)	DO NOT mix directly with concentrated acids in closed waste containers. Exothermic reaction may pressurize/rupture vessels.
Halogen Content	Bromine (Br) present	MANDATORY: Must enter the Halogenated Waste Stream. Incineration requires >1100°C to prevent dioxin/furan formation [1].
Corrosivity	Skin Corr.[4][5] 1B (Likely)	Use chemically resistant gloves (Nitrile > 4 mil) and eye protection.
Flash Point	>110°C (Est.)	Combustible but not Flammable (D001).[6] However, if dissolved in organic solvents, the mixture is likely Flammable.[1]

## Pre-Disposal Assessment

Before moving the container, perform this three-point check to determine the correct waste stream.

- State Verification: Is the material a pure solid/liquid or dissolved in a solvent?
- Contaminant Check: Is it mixed with oxidizers (e.g., peroxides, nitric acid)?

- Critical Safety Rule: NEVER add amines to waste containers containing oxidizers. This can lead to immediate fire or explosion.
- pH Check: If in aqueous solution, verify pH. (High pH > 12.5 classifies as RCRA Hazardous Waste D002).[6]

## Disposal Workflows

### Workflow A: Liquid Waste (Solvent Mixtures)

Scenario: The amine is dissolved in solvents like Dichloromethane (DCM), Methanol, or Ethyl Acetate.[1]

The "Halogen Rule": If a non-halogenated solvent (e.g., Methanol) is mixed with any quantity of a halogenated substance (this amine), the entire volume is classified as Halogenated Waste [2].[1]

- Select Container: High-density polyethylene (HDPE) carboy or amber glass. Ensure the cap is vented if the waste is recently generated and potentially off-gassing.
- Labeling: Apply a hazardous waste label.
  - Primary Constituent: [Name of Solvent, e.g., Dichloromethane].
  - Hazard Checkbox: Toxic, Corrosive.[1][7]
  - Specific Note: Write "Contains Halogenated Amines."
- Transfer: Pour waste into the Halogenated Organic Solvents carboy.
  - Caution: Do not fill >90% capacity to allow for thermal expansion.
- Log: Record the volume and specific chemical name on the Satellite Accumulation Area (SAA) log sheet.

### Workflow B: Pure Substance (Solid or Liquid)

Scenario: Expired reagent or excess pure material.

- Container: Keep in the original manufacturer vial if possible. If the vial is compromised, transfer to a clean screw-top glass vial.
- Segregation: Place the vial into a secondary containment bag (Ziploc type) to prevent label corrosion.
- Lab Pack: This material should be disposed of via Lab Pack (a drum containing small, sealed containers of compatible chemicals packed in absorbent).[1]
  - Compatibility Group: Basic/Amines.
  - Do Not Pack With: Acids, Oxidizers, or Anhydrides.[1][8][4]

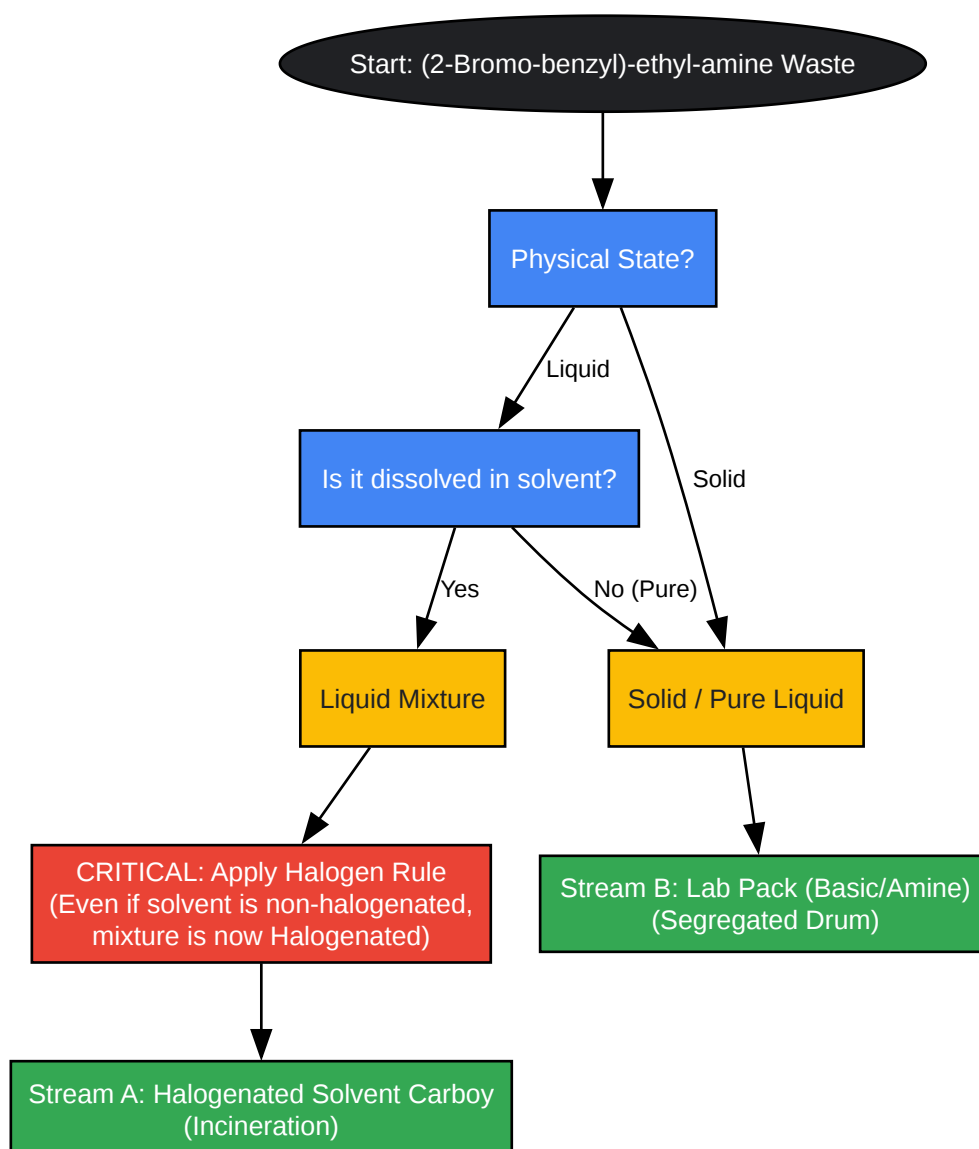
## Workflow C: Empty Containers

Scenario: The bottle appears empty.

- Triple Rinse: Rinse the bottle three times with a solvent capable of dissolving the residue (e.g., Ethanol or Acetone).[9]
- Rinsate Disposal: Pour the rinsate (the used solvent) into the Halogenated Waste carboy (Workflow A).
- Deface: Cross out the label on the bottle.
- Discard: Dry the bottle in a fume hood. Once dry and odorless, discard in glass trash (unless P-listed, which this specific amine typically is not; however, check local institutional lists).[1]

## Visualizing the Decision Logic

The following diagram illustrates the critical decision nodes for segregating this specific chemical.



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Figure 1: Waste Stream Segregation Logic. Note that the presence of the Bromine atom dictates the Halogenated pathway regardless of the solvent used.[1]

## Emergency Procedures: Spill Management

In the event of a spill outside the fume hood, execute the "Isolate-Absorb-Pack" protocol.

PPE Required: Vapor respirator (if outside hood), Nitrile gloves (double gloved), Safety Goggles, Lab Coat.[1]

- Isolate: Evacuate the immediate area. Ensure adequate ventilation.[10][11][12][8][4][5]
- Neutralize/Absorb:
  - Do NOT use strong acids to neutralize. The heat of reaction may vaporize the amine, creating an inhalation hazard.[1]
  - Use a commercial Amine Spill Kit or Vermiculite/Clay.
  - If unavailable, cover with dry sand or earth.[1]
- Collect: Scoop the contaminated absorbent into a wide-mouth jar or heavy-duty plastic bag.
- Label: Tag as "Hazardous Waste: Amine Spill Debris (Contains Halogens)."
- Clean: Wash the surface with a mild soap solution. Test pH of surface to ensure decontamination.



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Figure 2: Emergency Spill Response Workflow.

## Regulatory Compliance (RCRA)

In the United States, adherence to the Resource Conservation and Recovery Act (RCRA) is mandatory.[1]

- Waste Codes:
  - D002: If the waste is aqueous and pH > 12.5 (Corrosivity) [3].[6][7]
  - F001/F002: If spent halogenated solvents (e.g., Methylene Chloride) are present in the mixture [3].[1][7]

- Satellite Accumulation: Store waste at or near the point of generation. Containers must remain closed unless adding waste.

Expert Insight: The presence of the ethyl-amine group makes this compound a candidate for "amine-catalyzed polymerization" if accidentally mixed with certain epoxides or anhydrides in a waste drum. Strict segregation from these groups is a critical safety control.

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